

Essential Safety and Logistical Information for Handling 1-Hexyne

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Compound of Interest

Compound Name: 1-Hexyne

Cat. No.: B1330390

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For researchers, scientists, and drug development professionals, the safe handling of **1-Hexyne** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure laboratory safety and build confidence in chemical handling protocols.

Chemical Profile: **1-Hexyne** is a colorless, highly flammable liquid and is utilized in various organic synthesis processes.^{[1][2]} It is crucial to handle this chemical with appropriate safety measures due to its hazardous nature.

Quantitative Data Summary

A clear understanding of **1-Hexyne**'s physical and chemical properties is the first step in safe handling. The following table summarizes key quantitative data for easy reference.

Property	Value
Molecular Formula	C6H10
Molecular Weight	82.14 g/mol [3]
Boiling Point	71-72 °C[3]
Melting Point	-132 °C[3]
Flash Point	-21 °C (-5.8 °F)[4][5]
Density	0.715 g/mL at 25 °C[3]
Vapor Pressure	253 mmHg at 37.7 °C[3]

Hazard Identification and Personal Protective Equipment (PPE)

1-Hexyne presents several hazards that necessitate the use of specific personal protective equipment.[4][6] It is classified as a highly flammable liquid and vapor, an aspiration hazard, and causes skin and eye irritation.[3][4][5] It may also cause respiratory irritation and central nervous system depression.[3][6]

Hazard	Required PPE
Eye Irritation	Tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH standards).[4]
Skin Irritation	Chemical-resistant gloves (e.g., Nitrile rubber, Viton®) and fire/flame resistant, impervious clothing.[4][5]
Inhalation	Use only in a well-ventilated area. If exposure limits are exceeded or irritation occurs, use a full-face respirator.[4]
Flammability	Wear fire/flame resistant clothing. Use non-sparking tools and explosion-proof equipment. [4][6]

Experimental Protocol: Safe Handling of 1-Hexyne

This protocol outlines the procedural, step-by-step guidance for the safe handling of **1-Hexyne** from procurement to disposal.

Pre-Handling Preparations

- **Engineering Controls:** All work with **1-Hexyne** must be conducted in a well-ventilated chemical fume hood.[4] Ensure that an eyewash station and a safety shower are readily accessible.[6]
- **Ignition Source Removal:** Eliminate all potential ignition sources from the work area, including open flames, hot surfaces, and sparks.[4][7] Use non-sparking tools and explosion-proof equipment.[6]
- **PPE Inspection:** Before starting any work, inspect all PPE for integrity. Ensure gloves have no punctures and that safety goggles are clean and fit properly.

Handling and Use

- **Grounding and Bonding:** To prevent static discharge, ground and bond all containers when transferring **1-Hexyne**.[6][7]
- **Dispensing:** When dispensing, use a method that minimizes the generation of vapors, such as a cannula transfer for larger volumes or a calibrated micropipette for smaller quantities.
- **Avoiding Contact:** Avoid direct contact with skin and eyes.[4] In case of accidental contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.[6]
- **Spill Management:** In the event of a spill, evacuate personnel to a safe area.[4] Remove all ignition sources.[4] Absorb the spill with an inert, non-combustible material such as sand or vermiculite and place it in a sealed container for disposal.[7]

Storage

- **Container:** Keep the container tightly closed in a dry, cool, and well-ventilated place.[4]

- Location: Store in a designated flammables storage cabinet, away from incompatible materials such as strong oxidizing agents.[7][8] The storage temperature should be between +2°C to +8°C.[8]

Disposal Plan

- Waste Classification: **1-Hexyne** and any contaminated materials are considered hazardous waste.[5]
- Containerization: Collect waste in a suitable, labeled, and closed container.[4]
- Disposal Route: Dispose of the hazardous waste through a licensed contractor in accordance with all local, state, and federal regulations.[9] Do not dispose of it down the drain.[4]

Visual Workflow for Handling 1-Hexyne

The following diagram illustrates the logical workflow for the safe handling of **1-Hexyne**, from preparation to disposal.



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Caption: Workflow for the safe handling of **1-Hexyne**.

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